

Application Notes and Protocols for Droplet Digital PCR Quantification of *Ilyonectria liriodendri*

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Compound of Interest

Compound Name: *Ilicol*

Cat. No.: B15593277

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Ilyonectria liriodendri is a significant fungal pathogen associated with black foot disease in grapevines, leading to considerable economic losses in vineyards and nurseries.[1] Accurate and sensitive quantification of this pathogen in soil and plant tissues is crucial for early detection, disease management, and the development of effective control strategies. Droplet Digital PCR (ddPCR) offers a powerful technology for the absolute quantification of target DNA, providing higher sensitivity and precision compared to traditional quantitative PCR (qPCR), especially at low target concentrations.[1][2] This document provides detailed application notes and protocols for the quantification of *Ilyonectria liriodendri* using ddPCR.

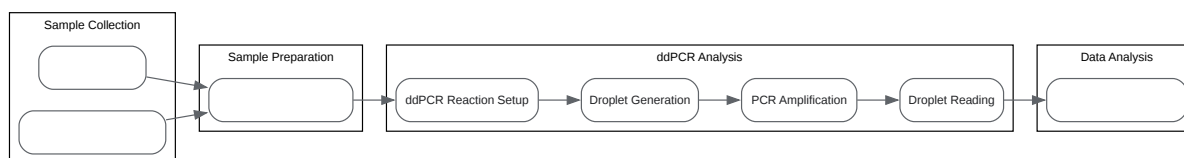
Core Applications

- **Early Detection:** Detect the presence of *Ilyonectria liriodendri* in soil and grapevine roots before the onset of visible disease symptoms.
- **Disease Monitoring:** Quantify the pathogen load in vineyards over time to assess disease progression and the efficacy of treatment strategies.
- **Nursery Screening:** Screen grapevine planting material to ensure it is free from *Ilyonectria liriodendri* contamination, preventing the spread of the pathogen.

- Research: Investigate the epidemiology and ecology of *Ilyonectria liriodendri* in different environmental compartments.

Experimental Workflow

The overall experimental workflow for the ddPCR quantification of *Ilyonectria liriodendri* is depicted below.



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References

- 1. apsjournals.apsnet.org [apsjournals.apsnet.org]
- 2. researchgate.net [researchgate.net]
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